

Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate chemical properties and structure

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Compound of Interest

Compound Name: *Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate*

Cat. No.: *B105094*

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An In-depth Technical Guide to Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate is a versatile bifunctional molecule that serves as a key building block in the synthesis of a wide array of pharmaceutical compounds and complex organic molecules. Its structure incorporates a piperidine ring, a common scaffold in medicinal chemistry, protected with a benzyl carbamate group, and a primary alcohol functionality. This unique combination allows for sequential and site-selective modifications, making it an invaluable intermediate in the development of novel therapeutics. This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and analytical characterization.

Chemical Structure and Properties

The structural and physical properties of **Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate** are summarized below. These properties are crucial for its handling, reaction setup, and purification.

Structure:

- IUPAC Name: **Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate**
- CAS Number: 122860-33-7[1][2]
- Molecular Formula: C₁₄H₁₉NO₃[1][2]
- Molecular Weight: 249.31 g/mol [2][3][4]
- SMILES: O=C(OCC1=CC=CC=C1)N2CCCC(CO)CC2

Chemical and Physical Data:

Property	Value	Source
Appearance	Colorless to off-white solid-liquid mixture	[4]
Boiling Point	396.4 ± 25.0 °C (Predicted)	[4]
Density	1.162 ± 0.06 g/cm ³ (Predicted)	[4]
pKa	14.94 ± 0.10 (Predicted)	[4]
Storage Temperature	Room Temperature, Sealed in dry	[4]

Synthesis

A common and efficient method for the synthesis of **Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate** is the reduction of the corresponding carboxylic acid, 1-(benzyloxycarbonyl)piperidine-4-carboxylic acid. This transformation can be effectively achieved using a suitable reducing agent such as lithium aluminum hydride (LiAlH₄) in an aprotic solvent like tetrahydrofuran (THF).

Experimental Protocol: Reduction of 1-(Benzyloxycarbonyl)piperidine-4-carboxylic acid

Materials:

- 1-(Benzyloxycarbonyl)piperidine-4-carboxylic acid
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous tetrahydrofuran (THF)
- Sodium sulfate (Na_2SO_4)
- Ethyl acetate (EtOAc)
- Saturated aqueous solution of sodium potassium tartrate (Rochelle's salt)
- Deionized water

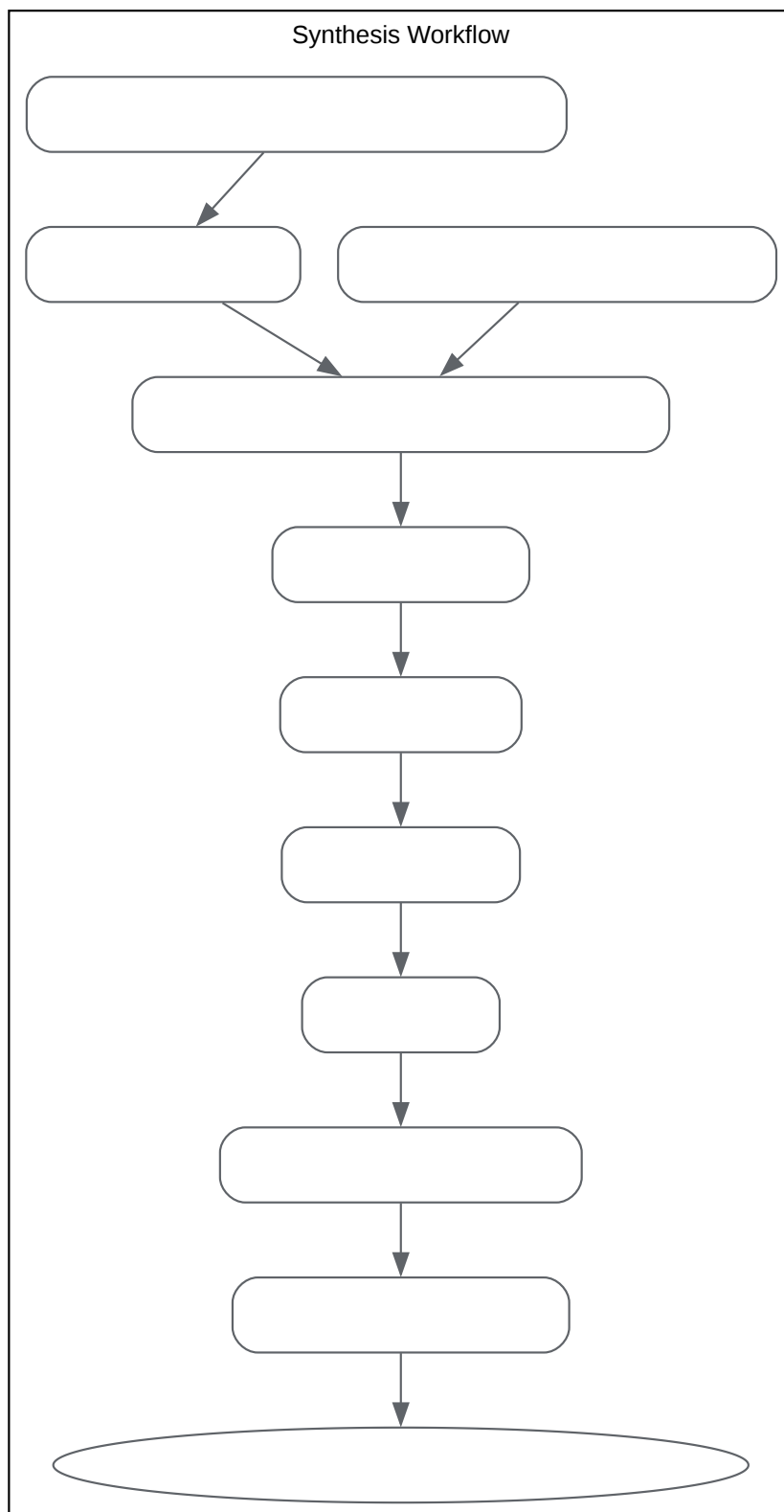
Procedure:

- A solution of 1-(benzyloxycarbonyl)piperidine-4-carboxylic acid (1 equivalent) in anhydrous THF is added dropwise to a stirred suspension of LiAlH_4 (1.5 to 2 equivalents) in anhydrous THF at 0 °C under an inert atmosphere (e.g., nitrogen or argon).
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for a specified time (typically 2-4 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, the reaction is carefully quenched by the sequential dropwise addition of deionized water, followed by a 15% aqueous sodium hydroxide solution, and then more deionized water at 0 °C.
- Alternatively, the reaction can be quenched by the slow addition of a saturated aqueous solution of sodium potassium tartrate.
- The resulting mixture is stirred vigorously for 1-2 hours until a granular precipitate is formed.
- The solid is removed by filtration, and the filter cake is washed with ethyl acetate.

- The combined organic filtrates are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- The crude product can be purified by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate**.

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of **Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate**.



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